

An In-depth Technical Guide to Bromomethyl Methyl Ether

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Compound of Interest

Compound Name: *Bromomethyl methyl ether*

Cat. No.: *B1266047*

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For researchers, scientists, and drug development professionals, **bromomethyl methyl ether** (BMME) is a valuable reagent in organic synthesis. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, with a focus on its role in pharmaceutical development.

Core Chemical and Physical Properties

Bromomethyl methyl ether is a colorless to light yellow liquid.^[1] It is a reactive compound used as an intermediate in various chemical syntheses.^[2]

Property	Value	Source(s)
Molecular Formula	C ₂ H ₅ BrO	[3] [4] [5]
Molecular Weight	124.96 g/mol	[4] [5] [6] [7]
CAS Number	13057-17-5	[3] [4]
Density	1.531 g/mL at 25 °C	[1]
Boiling Point	87 °C	[1]
Flash Point	27 °C (80.6 °F) - closed cup	
Refractive Index	n _{20/D} 1.456	[1]
Solubility	Sparingly soluble in water.	[1]
Storage Temperature	2-8°C	[1]

Experimental Protocols

A common method for the preparation of **bromomethyl methyl ether** involves the reaction of dimethoxymethane with acetyl bromide, often catalyzed by zinc bromide.[\[8\]](#)

Materials:

- Dimethoxymethane (DMM)
- Acetyl bromide (AcBr)
- Zinc bromide (ZnBr₂), freshly dried
- Ice bath
- Distillation apparatus

Procedure:

- Dissolve freshly dried ZnBr₂ in 1.2 equivalents of dimethoxymethane.
- Cool the mixture to 0°C using an ice bath.

- Slowly add 1 equivalent of acetyl bromide to the mixture.[\[8\]](#)
- After the addition is complete, warm the reaction mixture to room temperature and stir for 1.5 hours.[\[8\]](#)
- Perform a first distillation, collecting the fraction that boils between 80°C and 86°C. This fraction contains a mixture of **bromomethyl methyl ether** and methyl acetate.[\[8\]](#)
- A second, fractional distillation is performed on the collected mixture to yield pure **bromomethyl methyl ether**, which has a boiling point of 87°C.[\[8\]](#)

Bromomethyl methyl ether is frequently used to protect hydroxyl groups as methoxymethyl (MOM) ethers.[\[1\]](#)[\[9\]](#) This is particularly useful in multi-step syntheses where the hydroxyl group might interfere with subsequent reactions.

Materials:

- Alcohol substrate
- **Bromomethyl methyl ether** (MOMBr)
- A non-nucleophilic base (e.g., Diisopropylethylamine, DIPEA)
- Anhydrous aprotic solvent (e.g., Toluene)
- Ammonium chloride (NH₄Cl) solution (saturated)
- Ethyl acetate

Procedure:

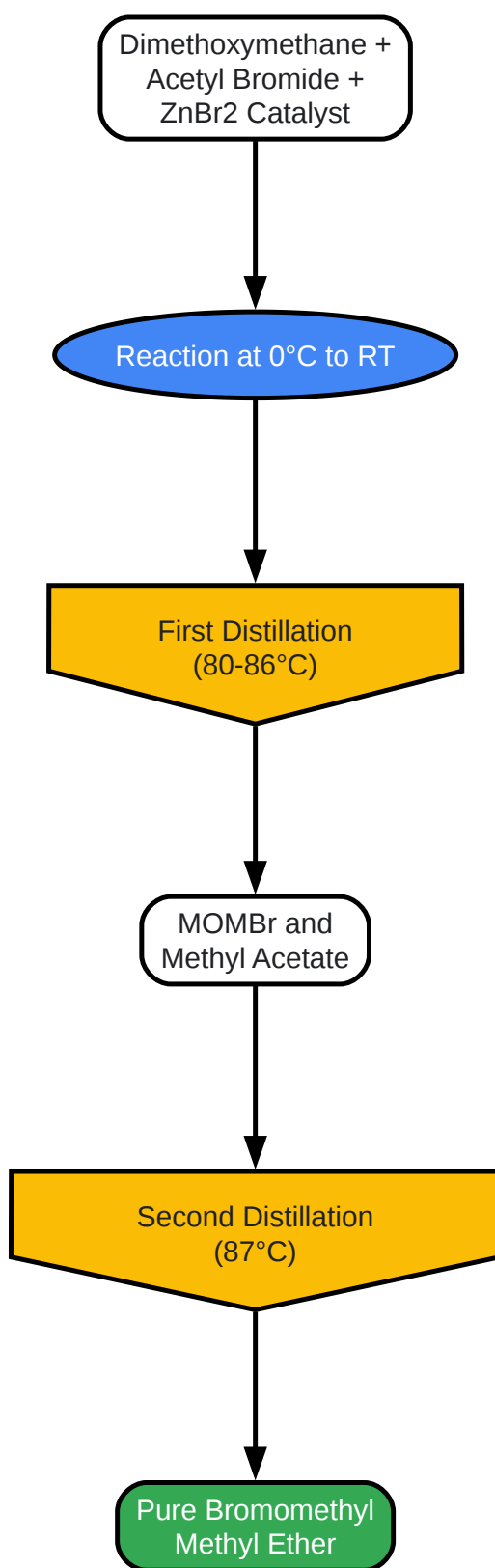
- Dissolve the alcohol substrate in the anhydrous aprotic solvent.
- Add the non-nucleophilic base to the solution.
- Add **bromomethyl methyl ether** to the reaction mixture. The reaction is often exothermic and may require cooling to maintain the desired temperature.[\[10\]](#)

- Stir the reaction at room temperature until the starting material is consumed, which can be monitored by techniques such as HPLC or TLC.[\[10\]](#)
- Upon completion, the reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride to decompose any remaining **bromomethyl methyl ether**.[\[10\]](#)
- The product is then extracted with an organic solvent like ethyl acetate, and the organic layer is washed and dried.
- The solvent is removed under reduced pressure to yield the MOM-protected alcohol.

Reaction Mechanisms and Workflows

The utility of **bromomethyl methyl ether** in organic synthesis stems from its reactivity as an electrophile in nucleophilic substitution reactions.

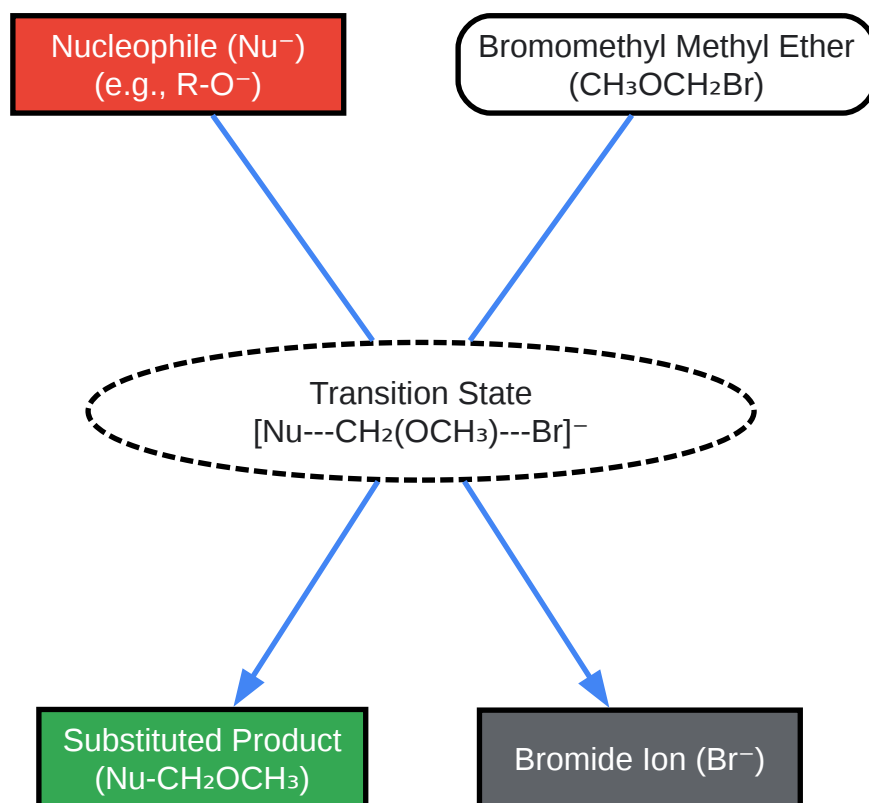
The synthesis of **bromomethyl methyl ether** from dimethoxymethane and acetyl bromide is a straightforward process that can be visualized as a two-stage distillation purification.



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Caption: Workflow for the synthesis of **bromomethyl methyl ether**.

Bromomethyl methyl ether readily undergoes S_N2 reactions with nucleophiles due to its primary alkyl halide structure.[2] This mechanism is key to its function as a protecting group for alcohols.



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Caption: S_N2 reaction mechanism of **bromomethyl methyl ether**.

Applications in Drug Development

Bromomethyl methyl ether is a significant intermediate in the synthesis of pharmaceuticals. [2] Its ability to introduce the methoxymethyl (MOM) protecting group is crucial in the synthesis of complex, biologically active molecules.[8]

Notable applications include:

- **Synthesis of Immunosuppressants:** It has been used in the enantiocontrolled synthesis of intermediates for the macrocyclic immunosuppressant FK-506.[9]

- Antibiotic Development: It is used in the synthesis of 1-methoxymethyl-4-tritylthio-2-azetidinone, a key intermediate for certain β -lactam antibiotics.[9]
- Glycosidase Inhibitors: The compound acts as a reagent in the synthesis and evaluation of hydroxymethyl-aminocyclitols as potential glycosidase inhibitors.[5]
- Cancer Therapy: It is utilized in the preparation of pyridine derivatives designed to minimize CYP2C9 inhibition for cancer therapy.[5]
- Sickle Cell Disease Treatment: It was a reagent in the discovery of GBT440, an orally bioavailable R-state stabilizer of sickle cell hemoglobin.[5]

The reactivity of **bromomethyl methyl ether** allows it to be used to generate new drug molecules or modify existing ones, playing a vital role in the clinical screening of new active pharmaceutical ingredients.[8]

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